

Proper Disposal Procedures for Isophthalic Acid

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Compound of Interest

Compound Name: *Isoapetalic acid*

Cat. No.: *B12922599*

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Important Note: The chemical "**isoapetalic acid**" is not a recognized compound in scientific literature or chemical databases. This guide assumes the intended substance is isophthalic acid (CAS No. 121-91-5). It is crucial to verify the identity of the chemical before proceeding with any handling or disposal procedures.

This document provides essential safety and logistical information for the proper disposal of isophthalic acid, designed for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

Isophthalic acid is a carboxylic acid. While it is not classified as a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200), it is important to handle it with care.^[1] Dust from isophthalic acid can form an explosive mixture in the air.^[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses or chemical safety goggles.^[2]^[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[1]
^[2]
- Respiratory Protection: In dusty environments, use a particulate filter respirator adapted to the airborne concentration of the substance.^[2]

Quantitative Safety Data

Parameter	Value	Reference
Oral LD50 (Rat)	> 5,000 mg/kg	[4]
Melting Point	341 - 343 °C	[1]
Water Solubility	ca. 0.12 g/L at 25 °C	[5]

Spill and Accidental Release Protocol

In the event of a spill, follow these procedures:

- Eliminate Ignition Sources: Remove all open flames, sparks, and other potential ignition sources from the area.[6]
- Ventilate the Area: Ensure adequate ventilation to prevent the accumulation of dust.
- Contain the Spill: Use dry clean-up procedures to avoid generating dust.[3]
- Clean-Up:
 - For small spills, sweep or vacuum up the material and place it in a suitable, closed, and labeled container for disposal.[3][4] If appropriate, moisten the material first to prevent dusting.[2]
 - For large spills, wet the material with water and dike it for later disposal.[6]
- Decontaminate: After the material has been collected, flush the area with water.[6]

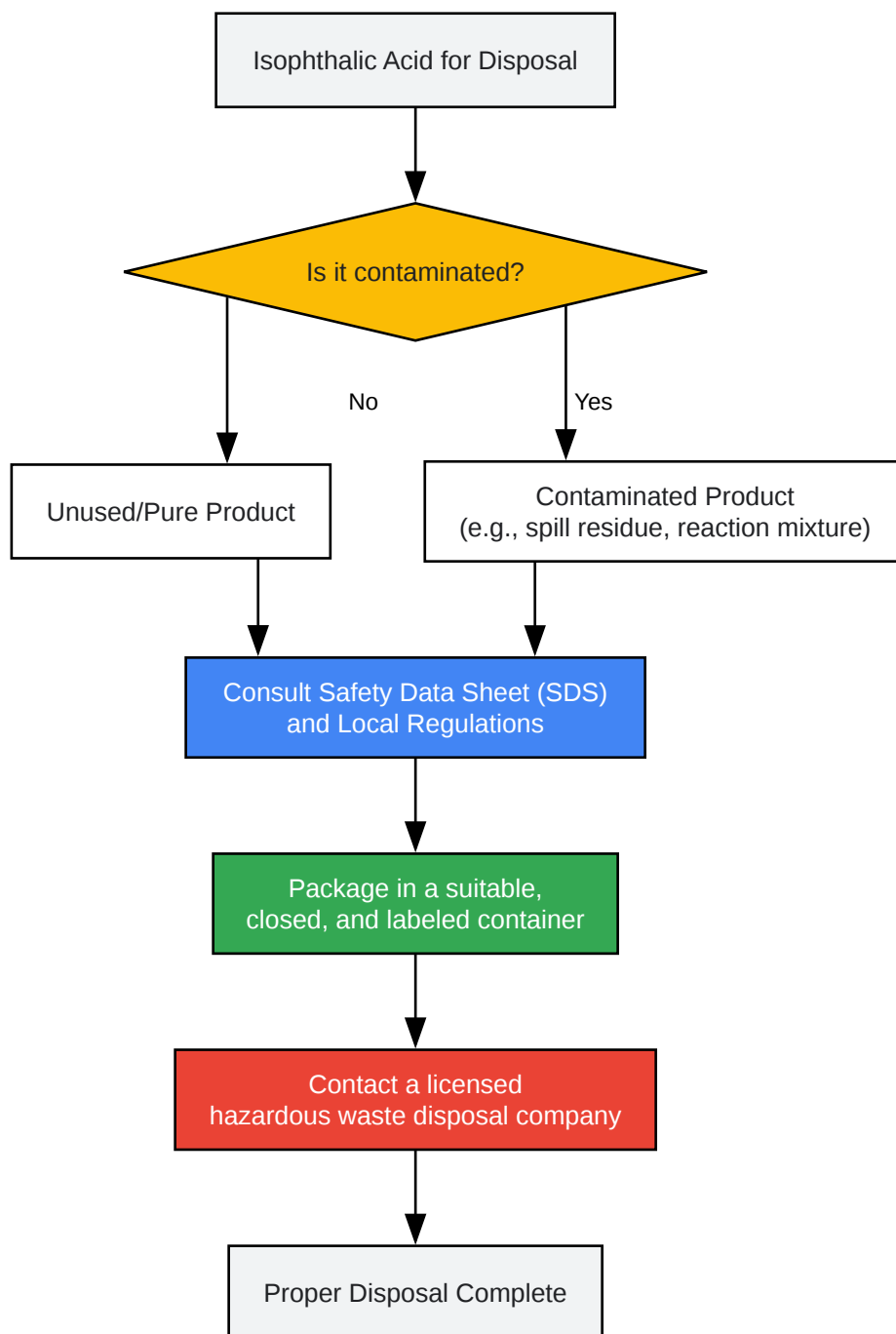
Disposal Protocol

Disposal of isophthalic acid must be conducted in accordance with local, state, and federal regulations.

- Unused Product: For surplus and non-recyclable solutions, contact a licensed disposal company.[5][7] Do not dispose of the chemical down the drain or in the normal trash.
- Contaminated Materials: Dispose of contaminated gloves, clothing, and other materials as hazardous waste in accordance with applicable laws and good laboratory practices.[4][7]

- Containers: Keep the chemical in suitable and closed containers for disposal.[2] Where possible, recycle containers or dispose of them in an authorized landfill.[3]

Logical Workflow for Disposal Decision



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